

# "Dimethyl 4-fluorophthalate" molecular formula and structure

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## Compound of Interest

Compound Name: *Dimethyl 4-fluorophthalate*

Cat. No.: *B035174*

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## An In-depth Technical Guide to Dimethyl 4-fluorophthalate

**Abstract:** This document provides a comprehensive technical overview of **Dimethyl 4-fluorophthalate**, a key chemical intermediate. It details the compound's molecular formula, structure, and essential physicochemical properties. The guide offers an in-depth look at a standard synthesis protocol, explaining the chemical principles behind the procedure. Furthermore, it discusses the compound's applications, particularly in the fields of pharmaceutical and agrochemical research, and outlines critical safety and handling protocols. This guide is intended for researchers, chemists, and professionals in drug development who utilize fluorinated building blocks in organic synthesis.

## Chemical Identity and Physicochemical Properties

**Dimethyl 4-fluorophthalate** is an aromatic diester that serves as a valuable fluorinated building block in organic synthesis. The presence of the fluorine atom can significantly alter the biological properties of derivative molecules, often enhancing metabolic stability and bioavailability.<sup>[1]</sup>

Molecular Formula:  $C_{10}H_9FO_4$ <sup>[1][2][3]</sup>

Molecular Structure: The structure consists of a benzene ring substituted with two methyl ester groups at positions 1 and 2, and a fluorine atom at position 4.

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Physicochemical Data: A summary of the key properties of **Dimethyl 4-fluorophthalate** is presented below.

Property	Value	Source
CAS Number	110706-50-8	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	212.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	252.0 ± 25.0 °C (Predicted)	<a href="#">[3]</a> <a href="#">[5]</a>
Density	1.252 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[3]</a> <a href="#">[5]</a>
Storage	Sealed in a dry place at room temperature	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>

## Synthesis and Mechanistic Considerations

The synthesis of **Dimethyl 4-fluorophthalate** is typically achieved via the esterification of 4-fluorophthalic acid or its anhydride. The following protocol describes a common laboratory-scale synthesis using an acid catalyst.

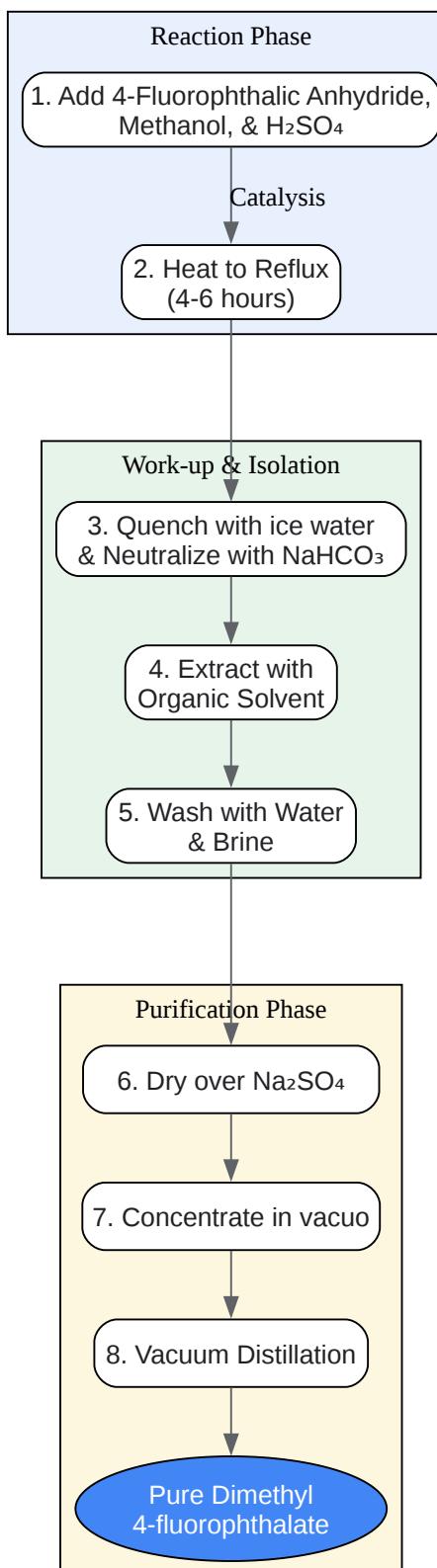
Reaction: 4-Fluorophthalic Anhydride + Methanol → **Dimethyl 4-fluorophthalate**

**Causality in Experimental Design:** The choice of an acid catalyst, such as sulfuric acid, is crucial as it protonates the carbonyl oxygen of the phthalic anhydride, rendering the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by methanol. Using a large excess of methanol serves two purposes: it acts as the reacting solvent and drives the equilibrium towards the product side, in accordance with Le Châtelier's principle, thus maximizing the yield of the diester.[\[6\]](#)[\[7\]](#) The neutralization step with a weak base is essential to quench the catalyst and remove any unreacted acidic species before purification.

## Experimental Protocol: Fischer Esterification

- Reaction Setup: To a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4-fluorophthalic anhydride (1 equiv.) and an excess of methanol (10-20 equiv.).
- Catalyst Addition: Slowly and carefully add concentrated sulfuric acid (0.1-0.2 equiv.) to the stirring mixture. The addition is exothermic and should be done cautiously.
- Reflux: Heat the reaction mixture to reflux (approximately 65-70 °C) and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up & Neutralization: After cooling to room temperature, slowly pour the reaction mixture into a beaker containing ice-cold water. Neutralize the solution by adding a saturated sodium bicarbonate solution dropwise until effervescence ceases.
- Extraction: Transfer the aqueous mixture to a separatory funnel and extract the product with a suitable organic solvent, such as ethyl acetate or dichloromethane (3 x 50 mL).
- Washing: Combine the organic layers and wash sequentially with water (2 x 50 mL) and brine (1 x 50 mL) to remove residual water-soluble impurities.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude **Dimethyl 4-fluorophthalate**.
- Purification: The crude product can be further purified by vacuum distillation to obtain a colorless to light yellow liquid.

## Synthesis and Purification Workflow

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Caption: Workflow for the synthesis and purification of **Dimethyl 4-fluorophthalate**.

## Applications in Research and Drug Development

**Dimethyl 4-fluorophthalate** is a versatile intermediate in the synthesis of more complex molecules.[\[1\]](#)

- Pharmaceuticals: The fluorinated aromatic ring is a common motif in modern drug design. The fluorine atom can improve metabolic stability, binding affinity, and lipophilicity, which are critical pharmacokinetic properties. This compound serves as a precursor for creating active pharmaceutical ingredients (APIs) for a range of diseases, including neurological and oncological disorders.[\[1\]](#)
- Agrochemicals: Similar to pharmaceuticals, the introduction of fluorine into pesticides and herbicides can enhance their efficacy and stability. **Dimethyl 4-fluorophthalate** can be used as a starting material for novel agrochemicals.
- Material Science: It is also utilized in the development of specialty polymers, coatings, and liquid crystals. The unique electronic properties of the fluoroaromatic system can impart desirable characteristics like thermal stability and chemical resistance to these materials.[\[1\]](#)

## Safety, Handling, and Disposal

Proper handling of **Dimethyl 4-fluorophthalate** is essential to ensure laboratory safety. The compound is classified as harmful to aquatic life and can cause skin and serious eye irritation.[\[4\]](#)

### Personal Protective Equipment (PPE):

- Eye Protection: Wear splash-resistant safety goggles or a face shield.[\[8\]](#)
- Hand Protection: Use chemically resistant gloves (e.g., nitrile).
- Skin and Body: Wear a standard laboratory coat.[\[8\]](#) Ensure an emergency shower and eyewash station are readily accessible.[\[8\]](#)[\[9\]](#)

### Handling and Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[9\]](#)[\[10\]](#)

- Avoid breathing vapors or mist.[4][10] Use only in a chemical fume hood.
- Avoid contact with strong oxidizing agents, strong acids, and strong bases.[9]
- Ground all equipment containing the material to prevent static discharge.[8]

#### First Aid Measures:

- Inhalation: Move the person to fresh air.
- Skin Contact: Remove contaminated clothing and rinse the skin thoroughly with soap and water.[9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present.[9][10]
- Ingestion: Do not induce vomiting. Seek immediate medical attention.[8]

#### Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

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